

DBG-3A Dihexyl Mesylate molecular weight and formula

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Compound of Interest

Compound Name: *DBG-3A Dihexyl Mesylate*

Cat. No.: *B15354740*

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Technical Guide: DBG-3A Dihexyl Mesylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **DBG-3A Dihexyl Mesylate**, an impurity associated with the direct thrombin inhibitor, Dabigatran. This document outlines its chemical properties, analytical methodologies for its detection and quantification, and the broader pharmacological context of its parent compound.

Core Molecular Data

DBG-3A Dihexyl Mesylate is recognized as an impurity of Dabigatran, an antithrombotic agent.^[1] Its fundamental molecular attributes are summarized below.

Property	Value	Source
Molecular Formula	C41H55N7O8 • (CH4O3S)	[1]
Molecular Weight	870.03 g/mol	LGC Standards[2]
Alternate Molecular Weight	869.39933 g/mol	CymitQuimica[1]
Alternate Molecular Formula	C42H59N7O11S	PubChem[3]
Synonyms	(Z)-Ethyl 3-(3- (((Hexyloxy)carbonyl)amino)-4- (2-((4-(N'- ((hexyloxy)carbonyl)carbami doyl)phenyl)amino)-N- methylacetamido)-N-(pyridin-2- yl)benzamido)propanoate methanesulfonate	[1]

Analytical Experimental Protocols

The detection and quantification of **DBG-3A Dihexyl Mesylate**, as an impurity of Dabigatran, are critical for quality control in pharmaceutical manufacturing. The following protocols are based on established methods for the analysis of Dabigatran and its impurities.

High-Performance Liquid Chromatography (HPLC) for Impurity Profiling

This method is designed for the separation and quantification of potential impurities in Dabigatran Mesylate, from starting materials to the final active pharmaceutical ingredient (API).

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Poroshell 120, EC C-18, 150 mm × 4.6 mm, 2.7 µm.[4]
- Mobile Phase:
 - Buffer: 2.04 g of Potassium dihydrogen phosphate in 1500 mL of water, with the addition of 1.5 ml of Triethylamine (TEA) and 1 ml of Phosphoric acid.[4]

- Gradient Program: A gradient program utilizing the prepared buffer and acetonitrile is employed for optimal separation.
- Diluent: A mixture of water and acetonitrile in a 20:80 v/v ratio.[4]
- Flow Rate: 0.7 mL/min.[4]
- Column Temperature: 40 °C.[4]
- Detection Wavelength: 230 nm.[4]
- Run Time: Approximately 40 minutes to ensure separation of all relevant impurities.[4]

Liquid Chromatography-Mass Spectrometry (LC-MS) for Sensitive Detection

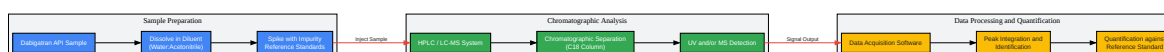
For highly sensitive and specific quantification, particularly for trace-level impurities, an LC-MS method is recommended.

- Instrumentation: An LC system coupled to a triple quadrupole mass spectrometer (LC/TQ).
- Column: Shimadzu Shim-pack XR-ODS II (100 x 3.0 mm, 2.2µm particle size).[5]
- Mobile Phase:
 - Mobile Phase A: Water with 0.1% formic acid.[5]
 - Mobile Phase B: Acetonitrile.[5]
 - Gradient: A gradient elution program is utilized.[5]
- Flow Rate: 0.3 mL/min.[5]
- Column Temperature: 30°C.[5]
- Ionization Mode: Positive electrospray ionization (ESI+).[5]
- Detection: UV detection at 225 nm and characterization by ESI-MS.[5]

Pharmacological Context: The Coagulation Cascade

DBG-3A Dihexyl Mesylate is an impurity of Dabigatran, a potent, competitive, and reversible direct thrombin inhibitor.[6][7][8] Thrombin is a critical serine protease in the coagulation cascade, responsible for converting fibrinogen to fibrin, which forms the mesh of a blood clot.[7][8] By inhibiting thrombin, Dabigatran prevents thrombus development.[7] This inhibition applies to both free and clot-bound thrombin.[7]

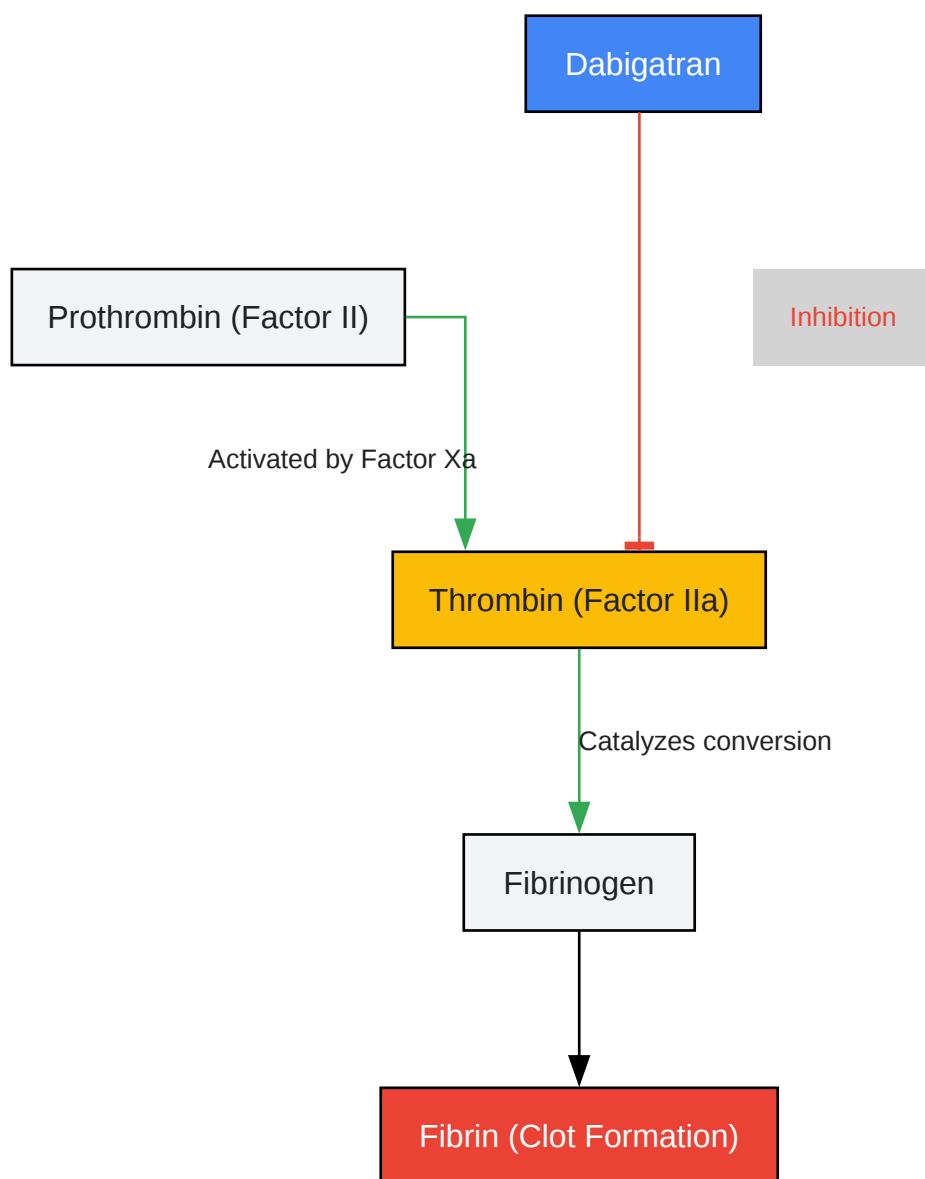
The diagram below illustrates the analytical workflow for the identification and quantification of impurities in Dabigatran, such as **DBG-3A Dihexyl Mesylate**.



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Caption: Analytical workflow for the analysis of Dabigatran impurities.

The diagram below illustrates the simplified signaling pathway of Dabigatran's anticoagulant action.



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Caption: Simplified mechanism of action of Dabigatran.

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